

# An In-depth Technical Guide to Brominated Phenyl-Ethanol Derivatives

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## Compound of Interest

Compound Name: 2-[2-(4-Bromophenyl)ethoxy]ethanol

Cat. No.: B1404225

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A comprehensive analysis of the physicochemical properties of brominated phenyl-ethanol analogs for researchers, scientists, and drug development professionals.

## Introduction

The synthesis and characterization of novel chemical entities are fundamental to the advancement of pharmaceutical sciences. This technical guide addresses the physicochemical properties of brominated phenyl-ethanol derivatives, compounds of interest in medicinal chemistry and materials science. While a specific request was made for information on **2-[2-(4-Bromophenyl)ethoxy]ethanol**, an extensive search of scientific literature and chemical databases has revealed a significant lack of available data for this particular compound.

However, substantial information exists for two closely related structural analogs: 2-(4-Bromophenyl)ethanol and 2-(4-Bromophenoxy)ethanol. This guide provides a detailed overview of the known physicochemical properties of these two compounds, offering a valuable resource for researchers working with related molecular scaffolds. The structural differences between the requested compound and its analogs are illustrated below.

## Chemical Structures

Here are the chemical structures of the requested compound and its two analogs for which data is available:

- Requested Compound (No Data Available): **2-[2-(4-Bromophenyl)ethoxy]ethanol**
  - Structure:  $\text{Br-C}_6\text{H}_4\text{-CH}_2\text{-CH}_2\text{-O-CH}_2\text{-CH}_2\text{-OH}$
- Analog 1: 2-(4-Bromophenyl)ethanol
  - Structure:  $\text{Br-C}_6\text{H}_4\text{-CH}_2\text{-CH}_2\text{-OH}$
- Analog 2: 2-(4-Bromophenoxy)ethanol
  - Structure:  $\text{Br-C}_6\text{H}_4\text{-O-CH}_2\text{-CH}_2\text{-OH}$

## Physicochemical Properties of 2-(4-Bromophenyl)ethanol

This section details the experimentally determined and predicted physicochemical properties of 2-(4-Bromophenyl)ethanol (CAS Number: 4654-39-1).[\[1\]](#)[\[2\]](#)

Property	Value	Source
Molecular Formula	$\text{C}_8\text{H}_9\text{BrO}$	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	201.06 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	36-38 °C	<a href="#">[1]</a>
Boiling Point	138 °C at 9 mmHg	<a href="#">[1]</a>
Density	1.436 g/mL at 25 °C	<a href="#">[1]</a>
Refractive Index (n <sub>20/D</sub> )	1.573	<a href="#">[1]</a>
Flash Point	146 °F	<a href="#">[1]</a>
pKa (Predicted)	14.79 ± 0.10	<a href="#">[1]</a>
Appearance	Clear colorless to light yellow liquid	<a href="#">[1]</a>

# Physicochemical Properties of 2-(4-Bromophenoxy)ethanol

This section outlines the known physicochemical properties of 2-(4-Bromophenoxy)ethanol (CAS Number: 34743-88-9).

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BrO <sub>2</sub>	
Molecular Weight	217.06 g/mol	
Melting Point	53-55 °C	
Boiling Point	184 °C at 20 mmHg	
Flash Point	113 °C (closed cup)	
Appearance	Solid	

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties listed above are not extensively described in the readily available literature. However, standard analytical methods commonly used for such characterizations are outlined below.

### Determination of Melting and Boiling Points:

Standard laboratory procedures for determining melting and boiling points would be employed. For the melting point, a digital melting point apparatus would be used, with the sample loaded into a capillary tube. The temperature at which the substance transitions from a solid to a liquid state would be recorded. For the boiling point, distillation under reduced pressure (vacuum distillation) is often used for compounds with high boiling points to prevent decomposition. The temperature at which the liquid boils at a specific pressure is recorded.

### Density Measurement:

The density of liquid samples, such as 2-(4-Bromophenyl)ethanol, is typically determined using a pycnometer or a digital density meter at a specified temperature, usually 25 °C.

## Refractive Index Measurement:

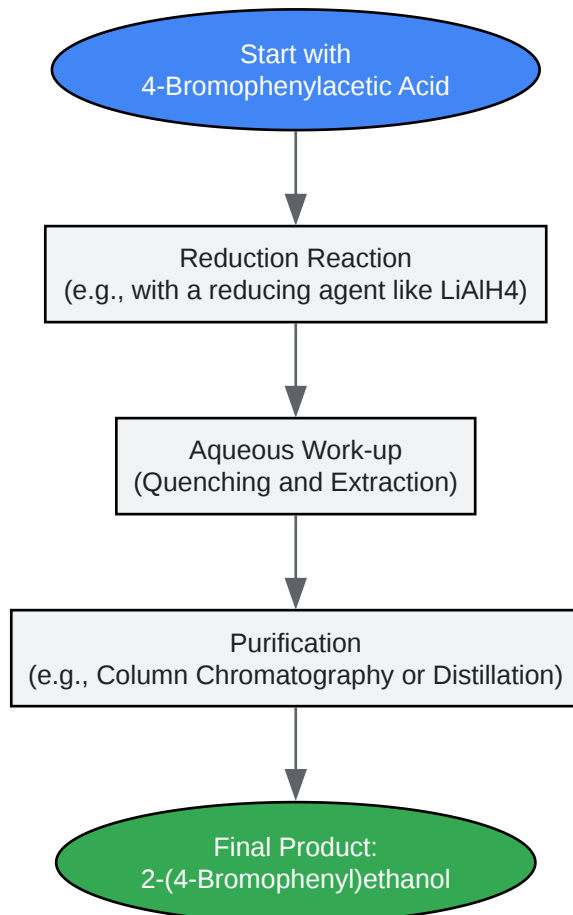
A refractometer, such as an Abbé refractometer, would be used to measure the refractive index of a liquid sample at a specific temperature (20 °C) and wavelength (the sodium D-line, 589 nm).

## Synthesis of Analogs:

While a detailed, step-by-step experimental protocol for a specific synthesis is not available in the search results, the literature suggests that 2-(4-bromophenyl)ethanol can be synthesized from 4-bromophenylacetic acid. A general workflow for such a synthesis is described below.

Logical Workflow for the Synthesis of 2-(4-Bromophenyl)ethanol

## Synthesis Workflow for 2-(4-Bromophenyl)ethanol

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Caption: A generalized workflow for the synthesis of 2-(4-Bromophenyl)ethanol.

## Biological Activity and Drug Development Applications

An extensive search of the available literature did not yield any specific information regarding the biological activity, signaling pathways, or applications in drug development for **2-[2-(4-Bromophenyl)ethoxy]ethanol** or its close analogs, 2-(4-Bromophenyl)ethanol and 2-(4-

Bromophenoxy)ethanol. Therefore, no signaling pathway diagrams or experimental workflows related to biological activity can be provided at this time.

## Conclusion

While the physicochemical properties of the specific compound **2-[2-(4-Bromophenyl)ethoxy]ethanol** are not documented in the available scientific literature, this guide provides a thorough summary of the known properties of two closely related analogs, 2-(4-Bromophenyl)ethanol and 2-(4-Bromophenoxy)ethanol. The data presented here, compiled from various chemical databases and suppliers, offers a valuable reference for researchers and professionals in the field of drug development and medicinal chemistry. Further research would be required to synthesize and characterize **2-[2-(4-Bromophenyl)ethoxy]ethanol** to determine its specific physicochemical properties and potential biological activities.

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## References

- 1. 2-(4-Bromophenyl)ethanol | C<sub>8</sub>H<sub>9</sub>BrO | CID 72851 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
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